

Application Notes and Protocols for 1,1,1,3-Tetrachloropropane

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Compound of Interest

Compound Name: **1,1,1,3-Tetrachloropropane**

Cat. No.: **B089638**

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Executive Summary

1,1,1,3-Tetrachloropropane (CAS No. 1070-78-6) is a chlorinated hydrocarbon primarily utilized as a chemical intermediate in the synthesis of various compounds, particularly within the pharmaceutical and agrochemical industries.^{[1][2]} While occasionally referred to as a specialized solvent, a comprehensive review of scientific literature and patent databases reveals a notable absence of its use as a conventional reaction solvent.^{[3][4]} This document provides a detailed overview of its primary applications as a reactant, its physicochemical properties, and essential safety and handling protocols. Due to the lack of available data, application notes and protocols for its use as a reaction solvent cannot be provided. Instead, this guide focuses on its well-documented role as a chemical precursor.

Physicochemical Properties of 1,1,1,3-Tetrachloropropane

A summary of the key physical and chemical properties of **1,1,1,3-tetrachloropropane** is presented below. This data is crucial for its proper handling, storage, and use in chemical synthesis.

Property	Value	Reference(s)
Molecular Formula	$C_3H_4Cl_4$	[5][6]
Molecular Weight	181.88 g/mol	[5][7][8]
Appearance	Colorless to very pale-yellow liquid	[6][9]
Boiling Point	158.1 °C (431.2 K)	[10][11]
Melting Point	-35.41 °C (237.74 K)	[10][11]
Density	~1.45 g/cm³	[5]
CAS Number	1070-78-6	[5][7][8]
IUPAC Name	1,1,1,3-tetrachloropropane	[5]

Primary Application: Chemical Intermediate

The predominant role of **1,1,1,3-tetrachloropropane** in the chemical industry is as a precursor for the synthesis of other molecules. Its reactivity, stemming from the presence of multiple chlorine atoms, allows for its conversion into a variety of valuable compounds.

Key Synthetic Applications:

- Refrigerant Production: It serves as a key intermediate in the manufacturing of next-generation refrigerants, specifically hydrofluoroolefins (HFOs), which have lower global warming potential than older refrigerants.[12]
- Synthesis of Trichloropropene: **1,1,1,3-Tetrachloropropane** can be dehydrochlorinated to produce 1,1,3-trichloropropene, another important chemical intermediate.[4]
- Pharmaceutical and Agrochemical Synthesis: It is a building block in the synthesis of complex organic molecules for the pharmaceutical and agrochemical sectors.[1][2]

Experimental Protocol: Dehydrochlorination of 1,1,1,3-Tetrachloropropane (Vapor Phase)

The following is a representative protocol for a reaction where **1,1,1,3-tetrachloropropane** is used as a reactant. This process describes its conversion to 1,1,3-trichloro-1-propene.

Objective: To synthesize 1,1,3-trichloro-1-propene via the vapor-phase dehydrochlorination of **1,1,1,3-tetrachloropropane**.

Materials:

- **1,1,1,3-Tetrachloropropane** (purity >98%)
- Iron-based catalyst (e.g., iron wool)
- Inert carrier gas (e.g., nitrogen)
- Reaction tube (suitable for high temperatures)
- Heating apparatus (e.g., tube furnace)
- Condensation and collection system
- Analytical equipment for product analysis (e.g., Gas Chromatography-Mass Spectrometry, GC-MS)

Procedure:

- Catalyst Preparation: Pack the reaction tube with the iron-based catalyst.
- System Setup: Assemble the reaction tube within the heating apparatus and connect it to the inert gas supply and the condensation/collection system.
- Inerting the System: Purge the entire system with the inert carrier gas to remove any air and moisture.
- Heating: Heat the reaction zone to the desired temperature (e.g., at least 300°C).
- Reaction: Introduce **1,1,1,3-tetrachloropropane** into the reaction zone in the vapor phase, carried by the inert gas stream.

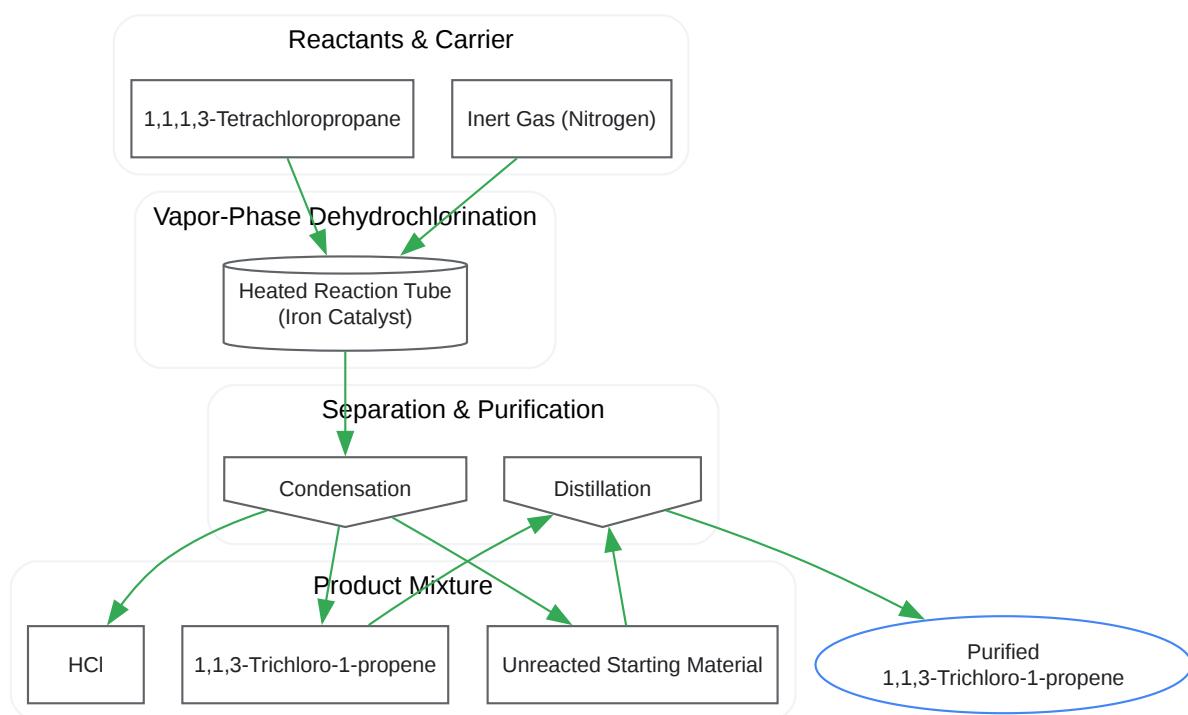
- Product Collection: The product mixture exiting the reactor is passed through the condensation system to collect the liquid products.
- Analysis: Analyze the collected product mixture using GC-MS to determine the conversion of **1,1,1,3-tetrachloropropane** and the selectivity for 1,1,3-trichloro-1-propene.
- Purification: The desired 1,1,3-trichloro-1-propene can be purified from the product mixture by distillation.

Expected Outcome:

This process is expected to yield 1,1,3-trichloro-1-propene with high selectivity.

Visualizing the Workflow

The following diagram illustrates the general workflow for the synthesis of 1,1,3-trichloro-1-propene from **1,1,1,3-tetrachloropropane**.



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Caption: Workflow for the synthesis of 1,1,3-trichloro-1-propene.

Safety and Handling

1,1,1,3-Tetrachloropropane is a hazardous chemical and requires strict safety precautions.

Hazard Identification:

- Flammability: Flammable liquid and vapor.[9]
- Toxicity: Harmful if swallowed or inhaled.[5]
- Irritation: Causes skin and serious eye irritation.[9]
- Incompatibility: Incompatible with strong oxidizing agents.[9]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear chemically resistant gloves.
- Skin and Body Protection: Wear appropriate protective clothing.
- Respiratory Protection: Use in a well-ventilated area or with a suitable respirator.

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Keep the container tightly closed.
- Store in a cool, dark, and well-ventilated place.
- Ground and bond container and receiving equipment to prevent static discharge.

First Aid Measures:

- If Swallowed: Get medical help immediately. Rinse mouth.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling **1,1,1,3-tetrachloropropane**.[\[13\]](#)

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